

cloransulam-methyl efficacy broadleaf weed species

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cloransulam-Methyl

CAS No.: 147150-35-4

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Herbicide Profile: Cloransulam-methyl

The table below outlines the fundamental properties of **cloransulam-methyl**.

Property	Description
Chemical Class	Sulfonanilide herbicide; Triazolopyrimidine herbicide [1]
Mode of Action (HRAC/WSSA Group)	Group 2 (B); Inhibits acetolactate synthase (ALS) [2] [1] [3]
Application Type	Pre-emergence (PRE) and Post-emergence (POST) [3] [4]

| **Typical Use Rate (Soybeans)** | **Pre-emergence:** 35-44 g ai/ha [3] **Post-emergence:** 17.5-44 g ai/ha [2] [5] [3] | | **Soil Half-Life (DT₅₀)** | **Lab:** 11-28 days [6] [1] [3] **Field:** 10-70 days (varies with conditions) [6] [1] [3] |

Efficacy Comparison on Broadleaf Weeds

The following table summarizes the efficacy of **cloransulam-methyl** against specific broadleaf weed species, based on field experiments.

Weed Species	Common Name	Efficacy & Notes	Key Supporting Experimental Data
<i>Acanthospermum hispidum</i>	Bristly Starbur	Efficient control [5]	Trial Design: Randomized complete block, 4 reps. Treatment: POST application at 20, 30, 40 g/ha. Result: Effective control across all doses [5].
<i>Blainvillea latifolia</i>	-	Efficient control [5]	Same trial as above showed efficient control [5].
<i>Nicandra physaloides</i>	Apple-of-Peru	Efficient control only in tank mixture [5]	Same trial showed efficient control when cloransulam-methyl (30 g/ha) was tank-mixed with lactofen (96 g/ha) [5].
<i>Sida spinosa</i>	Prickly Sida	Controlled at recommended and reduced rates [4]	Trial Design: Multi-year field experiments (1999-2001). Treatment: PRE application. Result: Effective control even at reduced rates (below 36 g ai/ha) [4].
<i>Abutilon theophrasti</i>	Velvetleaf	Controlled at recommended and reduced rates [4]	Same multi-year field experiments showed controlled growth with PRE application [4].
<i>Ipomoea</i> spp.	Morningglory species	Controlled at recommended and reduced rates [4]	Same multi-year field experiments showed controlled growth with PRE application [4].
<i>Amaranthus palmeri</i>	Palmer Amaranth	Suppression of growth only [4]	Same multi-year field experiments showed that PRE application only suppressed growth, and late-season control declined [4].
<i>Sesbania herbacea</i>	Hemp Sesbania	Suppression of growth only [4]	Same multi-year field experiments showed that PRE application only suppressed growth [4].

Key Experimental Protocols

For researchers looking to replicate or build upon these studies, here are the methodologies from key experiments.

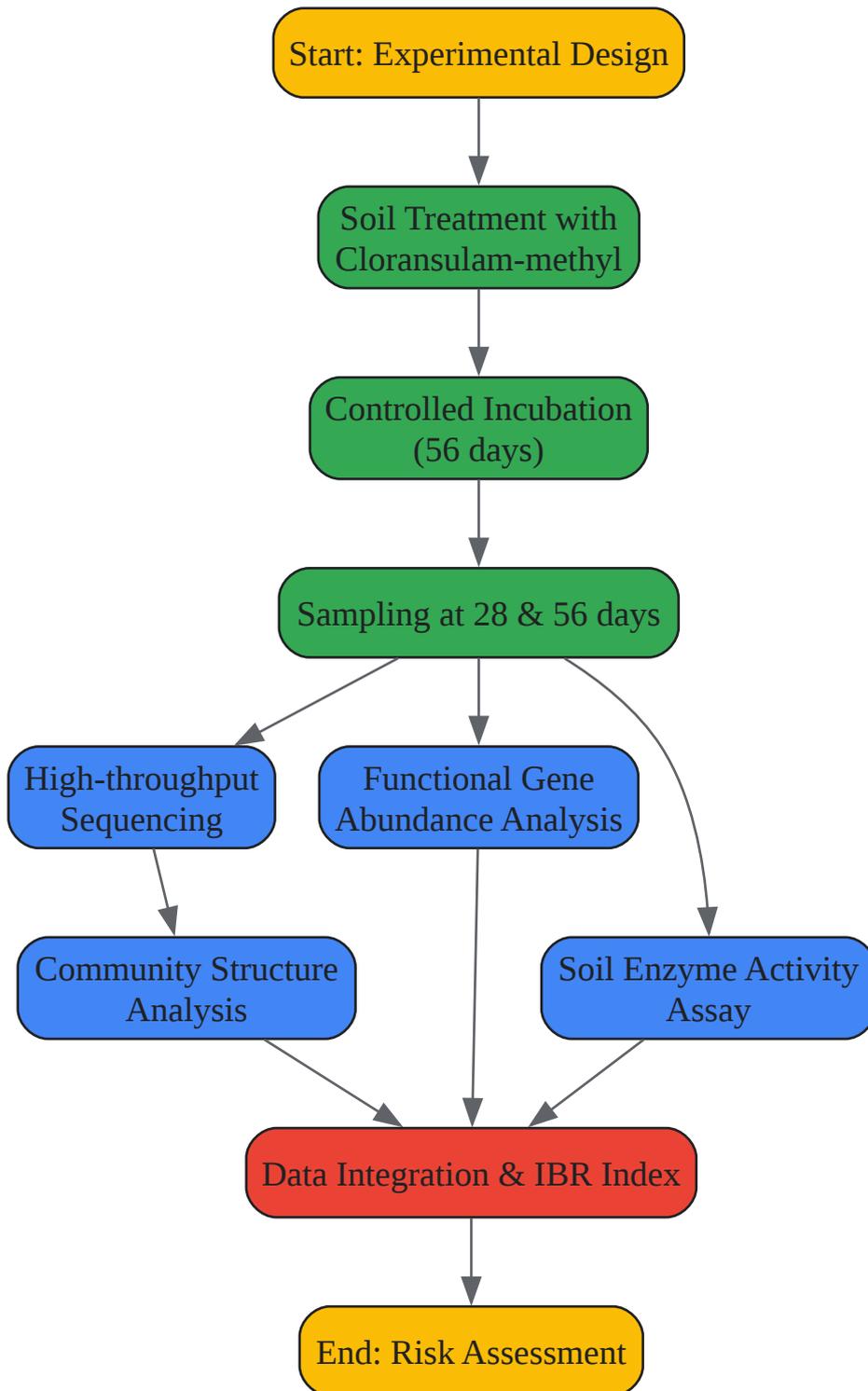
- **Soil Metabolism Study (Aerobic Degradation) [6]:** This study investigated the dissipation rate and formation of degradation products in soil.
 - **Soil Type:** Cecil loamy sand and Hanford loam, among others.
 - **Fortification:** Soils were fortified with 66-189 ng of ¹⁴C-labeled **cloransulam-methyl** per gram of soil.
 - **Incubation:** Soils were incubated in the dark at 25°C and 100-kPa moisture potential under a positive O₂ pressure for up to 357 days.
 - **Analysis:** Metabolites were identified and quantified using extraction and chromatographic techniques. Soil-bound residues were also measured.
- **Field Efficacy and Crop Selectivity [4]:** This research evaluated the preemergence activity of **cloransulam-methyl** in glyphosate-resistant soybean systems.
 - **Design:** Field experiments conducted over multiple years (1999-2001).
 - **Treatments:** Included **cloransulam-methyl** PRE at 36 g ai/ha (and reduced rates), both alone and in combination with other herbicides like metribuzin. These were compared to POST-only herbicide applications and weed-free controls.
 - **Measurements:** Weed control was assessed visually, and soybean seed yield was measured at harvest.
- **Impact on Soil Microorganisms [2]:** A 2021 study assessed the toxic effects on soil microbial communities.
 - **Design:** Soil was treated with various concentrations of **cloransulam-methyl** (0.05, 0.5, 1.5, and 5 mg kg⁻¹).
 - **Incubation:** Soils were incubated for 56 days, with sampling at 28 and 56 days.
 - **Analysis:** High-throughput sequencing was used to analyze changes in the bacterial community structure, functional genes related to the nitrogen cycle, and soil enzyme activities (e.g., urease).

Performance Insights and Recommendations

- **Tank Mixtures Enhance Control:** For tougher weeds like Palmer amaranth or hemp sesbania, research indicates that **adding metribuzin to cloransulam-methyl pre-emergence generally improves control** and can lead to increased soybean yields [4]. Tank mixes are also recommended for post-emergence applications to broaden the spectrum of control [3].
- **Resistance Management:** As a Group 2 herbicide, **cloransulam-methyl** is valuable for resistance management. It should be rotated or used in sequence with herbicides from different mode-of-action groups to delay the development of herbicide-resistant weeds [7].
- **New Formulations:** The herbicide remains relevant in modern agriculture. For example, a newer product, **Tendovo**, combines **cloransulam-methyl** with S-metolachlor and metribuzin for pre-emergence use in soybeans [7].

Experimental Workflow for Soil Impact Assessment

The diagram below summarizes the experimental protocol used to evaluate the impact of **cloransulam-methyl** on soil microorganisms, based on the cited research [2].



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